

A Comprehensive Technical Guide to 1,3,5-Tribenzyl-1,3,5-triazinane

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Compound of Interest

Compound Name: 1,3,5-tribenzyl-1,3,5-triazinane

Cat. No.: B052242

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CAS Number: 2547-66-2

This technical guide provides an in-depth overview of **1,3,5-tribenzyl-1,3,5-triazinane**, a key synthetic intermediate in pharmaceutical research and development. The document details its physicochemical properties, comprehensive experimental protocols for its synthesis, and its primary application as a precursor for bioactive molecules. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

1,3,5-Tribenzyl-1,3,5-triazinane is a white to light yellow crystalline powder.[1] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	2547-66-2	[1] [2]
Molecular Formula	C ₂₄ H ₂₇ N ₃	[1] [2]
Molecular Weight	357.50 g/mol	[1] [2]
Appearance	White to Light yellow powder to crystal	[1]
Melting Point	49-51 °C (lit.)	[3]
Boiling Point	100 °C at 0.005 mmHg (lit.)	[3]
Synonyms	1,3,5-Tribenzylhexahydro-1,3,5-triazine, TTT	[2]
InChI Key	VWVZIRPJPFJGFE-UHFFFAOYSA-N	[4]
SMILES	C1N(CN(CN1Cc2cccc2)Cc3cccc3)Cc4cccc4	[3]

Synthesis Protocols

The synthesis of **1,3,5-tribenzyl-1,3,5-triazinane** can be achieved through multiple routes. Below are two detailed experimental protocols.

Protocol 1: Reaction of Benzyl Chloride with Ammonia and Paraformaldehyde

This method involves the reaction of benzyl chloride, paraformaldehyde, and an ammonia/methanol solution in an autoclave.[\[5\]](#)

Experimental Procedure:

- Charge a glass autoclave with 25.57 parts by weight of benzyl chloride, 19.57 parts by weight of paraformaldehyde, and 113.5 parts by weight of a 12 wt% ammonia/methanol solution.[\[5\]](#)

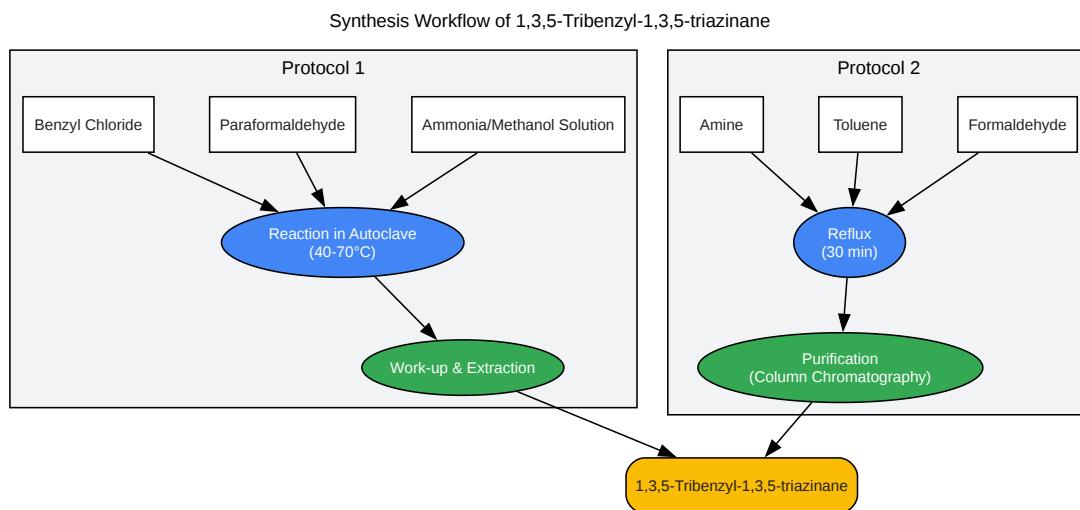
- Stir the reaction mixture and heat to an internal temperature of 40°C for 3 hours, then 50°C for 2 hours, and finally 70°C for 1 hour. The maximum internal pressure should not exceed 0.08 MPa.[5]
- Transfer the resulting reaction liquid and a methanol rinse to a four-neck flask.
- Remove residual ammonia and methanol under reduced pressure.
- Add 200 parts by weight of water to the residue and distill off the remaining methanol with water under reduced pressure.[5]
- Perform an extraction/separation using 150 parts by weight of toluene to obtain a toluene solution of **1,3,5-tribenzyl-1,3,5-triazinane**.[5]

Protocol 2: Reaction of an Amine with Toluene and Formaldehyde

This protocol offers an alternative synthesis route with a reported yield of approximately 94%.
[5]

Experimental Procedure:

- To a 125 mL round-bottomed flask equipped with a reflux condenser, add the appropriate amine (0.05 mmol), 40 mL of toluene, and 4.1 mL of 37% formaldehyde.[5]
- Heat the solution to reflux using an external oil bath and maintain stirring for 30 minutes.[5]
- Evaporate the toluene under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with a saturated aqueous solution of sodium chloride.[5]
- Evaporate the solvent under reduced pressure using a rotary evaporator.
- Purify the residue by silica gel column chromatography using a hexane/ethyl acetate (9:1) mixture as the eluent to obtain the final product.[5]



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Caption: Synthesis Workflows for **1,3,5-Tribenzyl-1,3,5-triazinane**.

Role in Drug Development

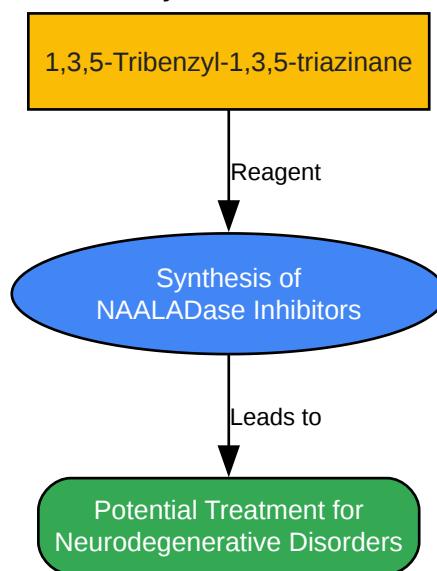
While direct biological activity data for **1,3,5-Tribenzyl-1,3,5-triazinane** is limited, its significance lies in its utility as a synthetic intermediate for pharmacologically active compounds.

Precursor for NAALADase Inhibitors

1,3,5-Tribenzyl-1,3,5-triazinane is utilized as a reagent in the synthesis of phosphinic acid-based N-Acetylated alpha-linked acidic dipeptidase (NAALADase) inhibitors.[5][6] These

inhibitors are being investigated for their potential therapeutic applications in neurodegenerative disorders and peripheral neuropathies.[5][6]

Role as a Synthetic Intermediate



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Caption: Role as a Synthetic Intermediate.

The 1,3,5-Triazine Scaffold in Medicinal Chemistry

The 1,3,5-triazine core is a well-established pharmacophore in drug discovery, with derivatives exhibiting a wide array of biological activities.[7][8][9] These activities include:

- **Anticancer:** Several 1,3,5-triazine derivatives have been investigated as potential anticancer agents, with some showing activity against various cancer cell lines.[10][11][12]
- **Antimicrobial:** The triazine scaffold has been used to develop compounds with antibacterial and antifungal properties.[13]
- **Antiviral:** Certain derivatives have shown promise as antiviral agents.[8]

- Anti-inflammatory: Anti-inflammatory properties have also been reported for some 1,3,5-triazine compounds.[8]

The versatility of the 1,3,5-triazine ring allows for diverse substitutions, enabling the fine-tuning of pharmacological properties. While **1,3,5-tribenzyl-1,3,5-triazinane** itself is not the final active pharmaceutical ingredient, it serves as a crucial building block for accessing more complex and potentially therapeutic molecules.

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